

Fluorescein-12-dATP: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fluorescein-12-dATP*

Cat. No.: *B10827459*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Fluorescein-12-deoxyadenosine triphosphate (**Fluorescein-12-dATP**), a crucial fluorescently labeled nucleotide analog. This document details its chemical structure, physicochemical properties, and its wide-ranging applications in molecular biology and cellular analysis. Detailed experimental protocols and workflow visualizations are provided to facilitate its effective implementation in research and development.

Core Chemical and Physical Properties

Fluorescein-12-dATP is a derivative of deoxyadenosine triphosphate (dATP) that incorporates a fluorescein fluorophore attached via a 12-atom linker. This modification allows for the enzymatic incorporation of the fluorescent label into DNA, enabling the detection and analysis of nucleic acids.

Chemical Structure and Identifiers

The fundamental chemical information for **Fluorescein-12-dATP** is summarized below.

Property	Value
IUPAC Name	4(or 5)-((6-((3-(4-amino-7-((2R,4S,5R)-4-hydroxy-5-(((hydroxy((hydroxy(phosphonooxy)phosphoryl)oxy)phosphoryl)oxy)methyl)tetrahydrofuran-2-yl)-7H-pyrrolo[2,3-d]pyrimidin-5-yl)prop-2-yn-1-yl)amino)-6-oxohexyl)carbamoyl)-2-(6-hydroxy-3-oxo-3H-xanthen-9-yl)benzoic acid
SMILES String	<chem>O=C(CCCCCNC(C1=CC=C(C(O)=O)C(C2=C(C=C3)C(OC4=C2C=CC(O)=C4)=CC3=O)=C1)=O)NCC#CC5=CN([C@]6([H])O--INVALID-LINK----INVALID-LINK--C6)C7=C5C(N)=NC=N7</chem>
InChI Key	PQEAESNEXFDRIG-VZJTURQYSA-N[1]
Molecular Formula	C41H41N6O19P3[1]

Physicochemical and Spectroscopic Data

The key quantitative properties of **Fluorescein-12-dATP** are presented in the following table for easy reference.

Property	Value	Reference
Molecular Weight	1014.7 g/mol	[1]
Excitation Maximum (λ_{ex})	498 nm	[1]
Emission Maximum (λ_{em})	517 nm	[1]
Extinction Coefficient (ϵ)	83,000 L·mol ⁻¹ ·cm ⁻¹ at 492 nm (in Tris-HCl, pH 7.5)	
Quantum Yield (Φ)	0.79 - 0.95	
Purity	≥95% (HPLC)	
Solubility	Water	
Storage	-20°C, protected from light	

Applications in Molecular Biology and Drug Development

Fluorescein-12-dATP is a versatile tool for non-radioactive labeling of DNA. Its ability to be incorporated by various DNA polymerases makes it suitable for a wide array of applications.

Key Applications at a Glance

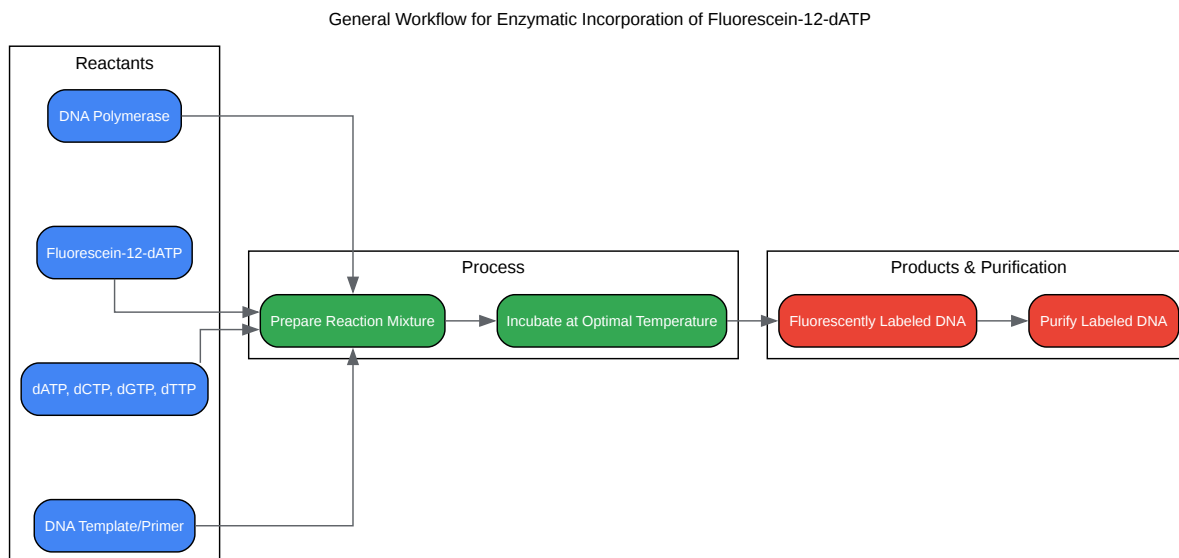
- DNA Sequencing: As a fluorescently labeled terminator or internal nucleotide.
- Polymerase Chain Reaction (PCR): For the generation of fluorescently labeled DNA probes.
- Fluorescence in situ Hybridization (FISH): As a probe for detecting specific DNA sequences in cells and tissues.
- 3'-End Labeling: For labeling the 3' termini of DNA fragments.
- Nick Translation and Random Priming: For generating labeled DNA probes.
- DNA-Protein Interaction Studies: For visualizing and quantifying interactions.
- Single-Molecule Imaging: For tracking individual DNA molecules and replication events.

Experimental Protocols

This section provides detailed methodologies for key experiments utilizing **Fluorescein-12-dATP**.

Enzymatic Incorporation of Fluorescein-12-dATP into DNA

The following diagram illustrates the general workflow for incorporating **Fluorescein-12-dATP** into a DNA strand using a DNA polymerase.



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Enzymatic incorporation of **Fluorescein-12-dATP** into DNA.

Protocol for 3'-End Labeling using Terminal deoxynucleotidyl Transferase (TdT)

This protocol describes the addition of **Fluorescein-12-dATP** to the 3'-hydroxyl terminus of a DNA molecule.

Materials:

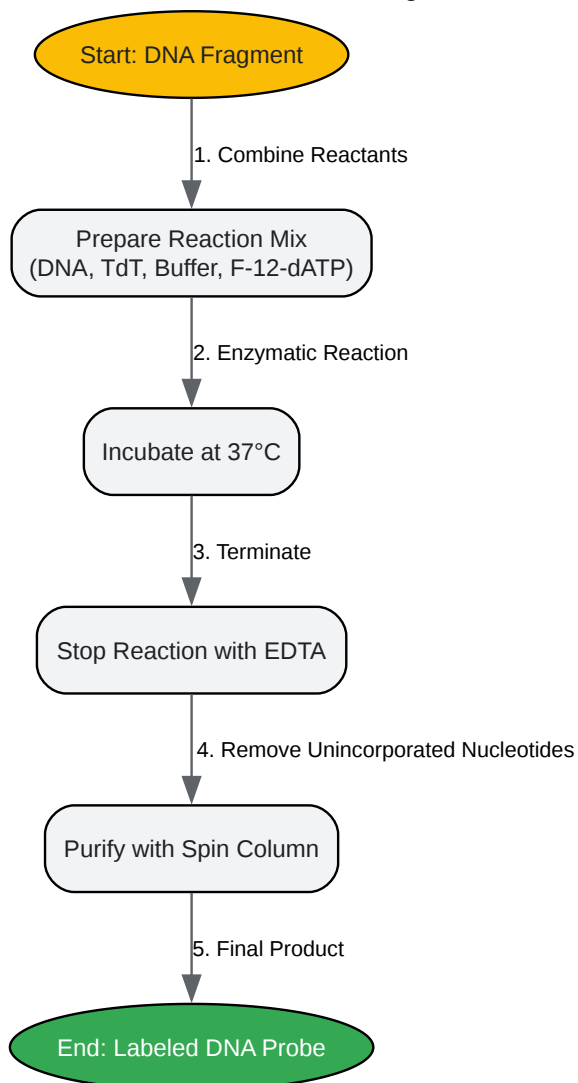
- DNA fragment (10-50 pmol)
- Terminal deoxynucleotidyl Transferase (TdT)
- 5x TdT Reaction Buffer

- **Fluorescein-12-dATP** (1 mM stock)
- Nuclease-free water
- 0.5 M EDTA, pH 8.0
- Spin column for purification

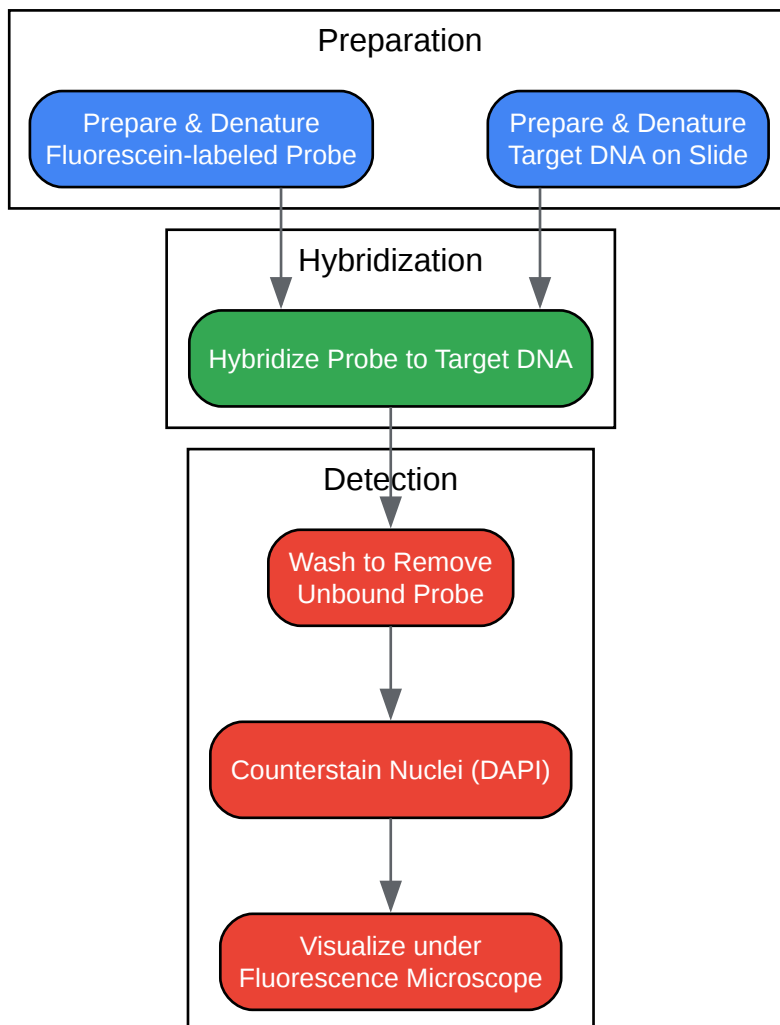
Procedure:

- In a microcentrifuge tube on ice, combine the following:
 - DNA fragment: 10-50 pmol
 - 5x TdT Reaction Buffer: 10 μ L
 - **Fluorescein-12-dATP** (1 mM): 1 μ L
 - Terminal deoxynucleotidyl Transferase (20 U/ μ L): 1 μ L
 - Nuclease-free water to a final volume of 50 μ L
- Mix gently by pipetting and briefly centrifuge.
- Incubate the reaction at 37°C for 1-2 hours.
- Stop the reaction by adding 5 μ L of 0.5 M EDTA, pH 8.0.
- Purify the labeled DNA from unincorporated nucleotides using a spin column according to the manufacturer's instructions.
- Store the labeled probe at -20°C, protected from light.

Workflow for 3'-End Labeling with TdT



Principle of Fluorescence in situ Hybridization (FISH)



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References

- 1. caymanchem.com [caymanchem.com]

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